

# A Comprehensive Technical Review of Lavandulyl Acetate: From Synthesis to Bioactivity

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## Compound of Interest

Compound Name: Lavandulyl acetate

Cat. No.: B123112

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## Abstract

**Lavandulyl acetate**, a monoterpene ester found as a significant constituent of lavender oil, has garnered increasing interest in the scientific community for its diverse biological activities. This technical guide provides an in-depth review of the current scientific literature on **lavandulyl acetate**, encompassing its chemical and physical properties, synthesis and extraction methodologies, and a detailed examination of its pharmacological effects, including insecticidal, antimicrobial, anti-inflammatory, and anticancer properties. This document is intended to serve as a comprehensive resource, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key pathways and workflows to facilitate further research and development.

## Chemical and Physical Properties

**Lavandulyl acetate** is the acetate ester of lavandulol. Its chemical structure and key properties are summarized below.<sup>[1][2]</sup>

Property	Value	Reference
Chemical Formula	C <sub>12</sub> H <sub>20</sub> O <sub>2</sub>	[1][3]
Molecular Weight	196.29 g/mol	[1]
IUPAC Name	(5-methyl-2-prop-1-en-2-ylhex-4-enyl) acetate	
CAS Number	25905-14-0	
Appearance	Colorless to pale yellow liquid	
Boiling Point	228.00 to 229.00 °C @ 760.00 mm Hg	
Flash Point	159.00 °F TCC (70.56 °C)	
Solubility	Soluble in alcohol; Insoluble in water	
logP (o/w)	3.518 (estimated)	

## Spectroscopic Data

The structural elucidation of **lavandulyl acetate** is supported by various spectroscopic techniques.

Table 1.1: <sup>1</sup>H NMR Spectral Data of **Lavandulyl Acetate**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
1.62	s	3H	CH <sub>3</sub>
1.69	s	3H	CH <sub>3</sub>
1.73	s	3H	CH <sub>3</sub>
2.04	s	3H	O-C(=O)-CH <sub>3</sub>
2.10 - 2.30	m	3H	CH <sub>2</sub> , CH
4.05	d	2H	O-CH <sub>2</sub>
4.70	s	1H	=CH <sub>2</sub>
4.85	s	1H	=CH <sub>2</sub>
5.10	t	1H	=CH

Source: Data compiled from publicly available spectral databases.

Table 1.2: <sup>13</sup>C NMR Spectral Data of **Lavandulyl Acetate**

Chemical Shift (ppm)	Assignment
17.8	CH <sub>3</sub>
20.0	CH <sub>3</sub>
21.0	O-C(=O)-CH <sub>3</sub>
25.7	CH <sub>3</sub>
37.5	CH <sub>2</sub>
45.8	CH
65.0	O-CH <sub>2</sub>
113.0	=CH <sub>2</sub>
122.0	=CH
134.0	=C
144.0	=C
171.0	C=O

Source: Data compiled from publicly available spectral databases.

Table 1.3: Key IR Absorption Bands of **Lavandulyl Acetate**

Wavenumber (cm <sup>-1</sup> )	Assignment
2970-2860	C-H stretching of -CH <sub>2</sub> and -CH <sub>3</sub> groups
1740	C=O stretching (ester)
1644	C=C stretching (vinyl)
1236	C-O stretching (ester)

Source: Data compiled from various spectroscopic studies.

## Synthesis and Extraction

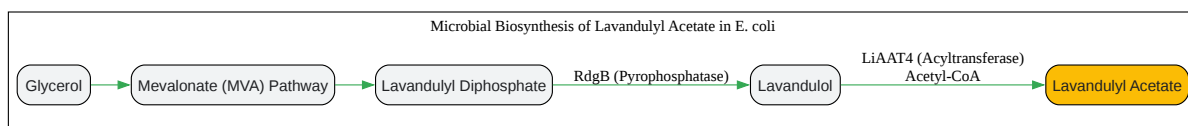
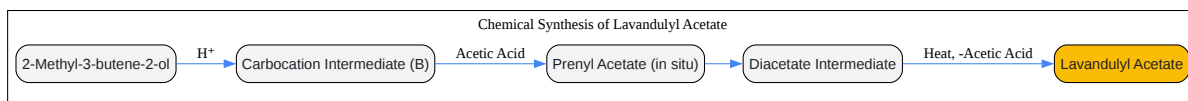
## Chemical Synthesis

A biomimetic synthesis of **lavandulyl acetate** has been reported starting from 2-methyl-3-butene-2-ol.

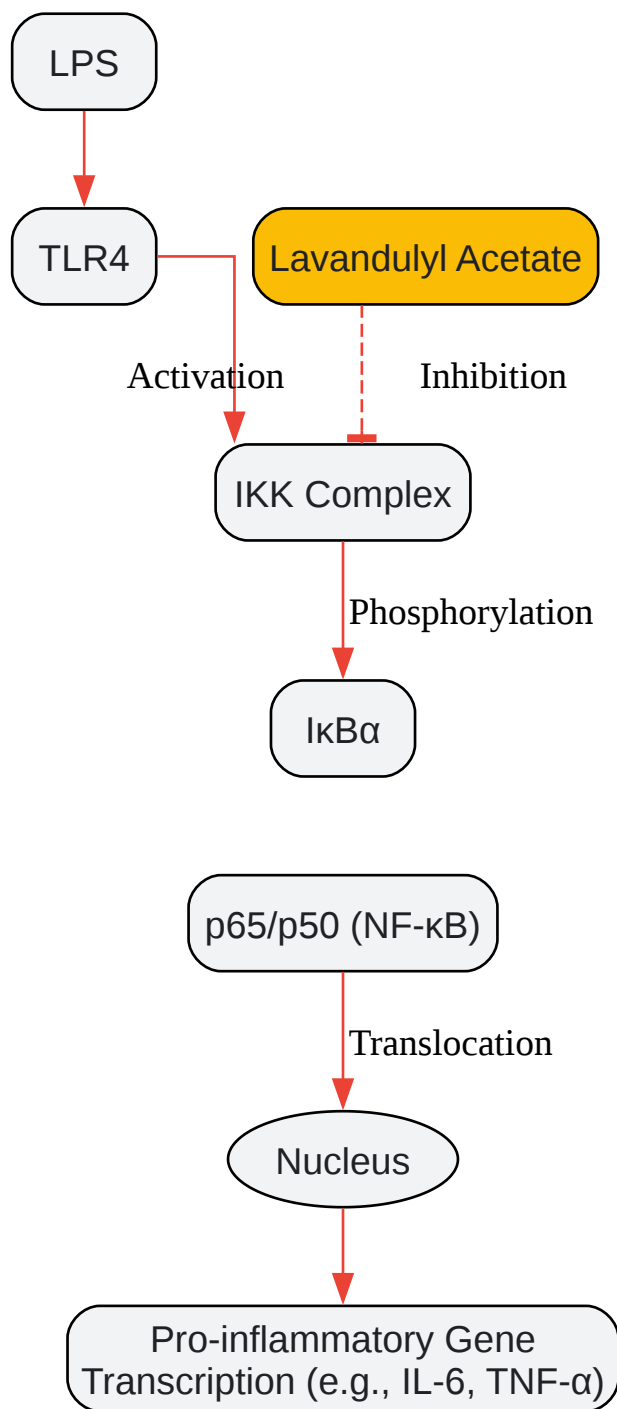
### Experimental Protocol: Biomimetic Synthesis of **Lavandulyl Acetate**

- **Reaction Setup:** A mixture of 2-methyl-3-butene-2-ol and acetic acid is prepared.
- **Acid Catalysis:** The reaction is initiated in an acidic medium, leading to the formation of carbocation intermediates.
- **Rearrangement and Acetylation:** The carbocation undergoes rearrangement and reacts with acetic acid to form prenyl acetate in situ.
- **Dimerization and Elimination:** The prenyl acetate further reacts to form a diacetate intermediate, which upon mild heating, eliminates acetic acid via a retro-ene reaction to yield **lavandulyl acetate**.
- **Purification:** The final product is purified by vacuum distillation (106-107°C/13 mmHg).

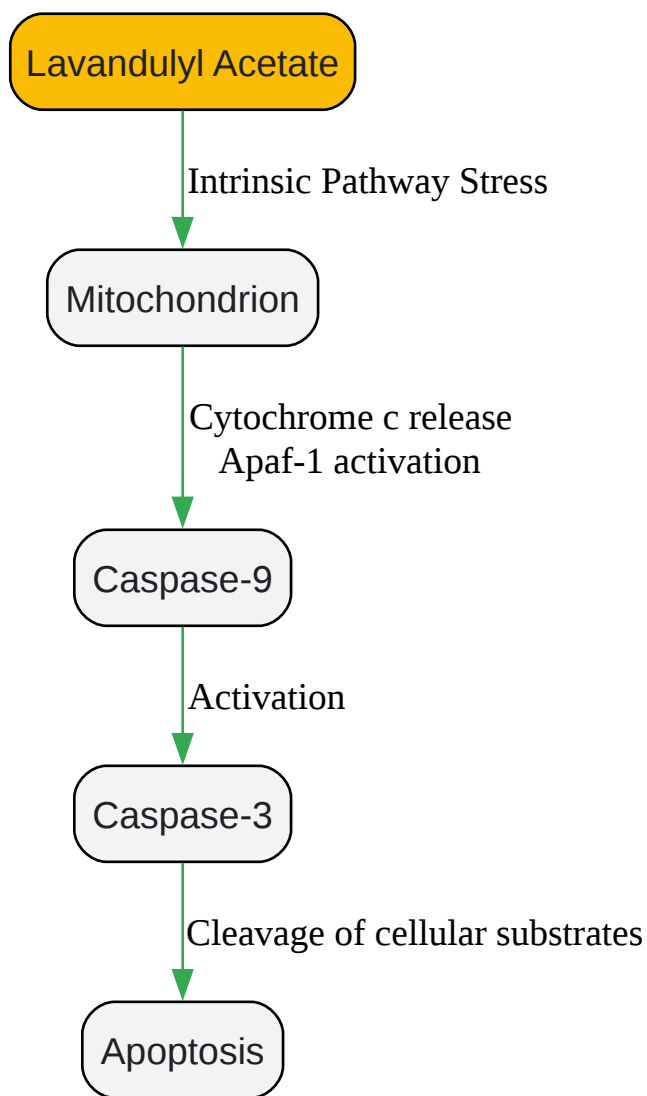
A patented process also describes the synthesis of **lavandulyl acetate** from lavandulic acid, which is formed by the rearrangement of 2-methylbuten-2-yl- $\beta,\beta$ -dimethyl acrylate.



## Proposed Anti-inflammatory Signaling Pathway of Lavandulyl Acetate



## Proposed Apoptotic Pathway Induced by Lavandulyl Acetate



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## References



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- 2. Lavandulyl acetate | C<sub>12</sub>H<sub>20</sub>O<sub>2</sub> | CID 30247 - PubChem [pubchem.ncbi.nlm.nih.gov]
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